

Section 1: Purification Workflow & Logical Relationships

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Compound of Interest

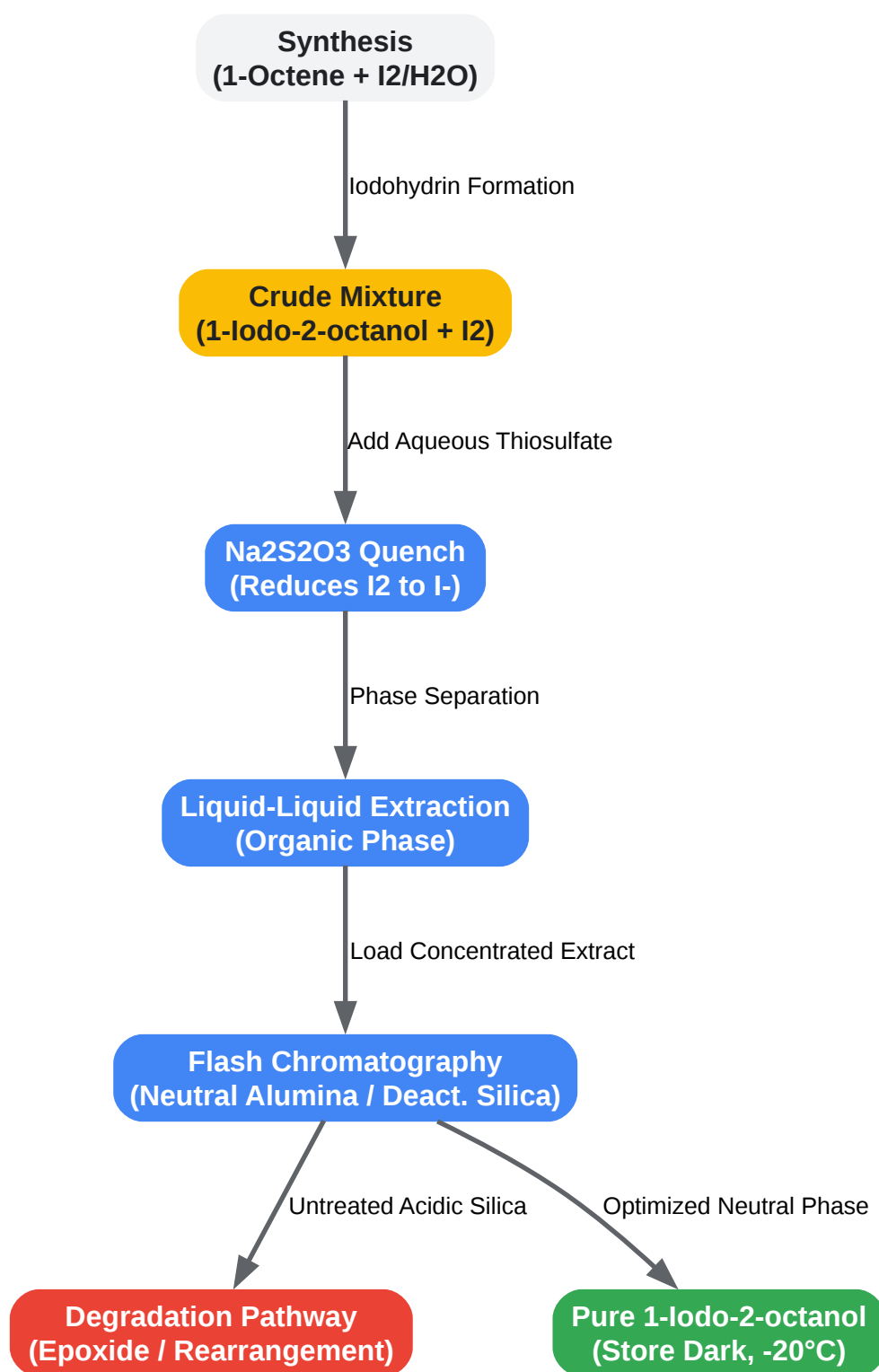
Compound Name: 1-Iodo-2-octanol

CAS No.: 35605-16-4

Cat. No.: B14131210

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The following diagram illustrates the critical pathways and potential failure points during the extraction and chromatographic purification of **1-iodo-2-octanol**.



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Caption: Workflow for the synthesis, extraction, and purification of **1-iodo-2-octanol**.

Section 2: Troubleshooting Guide (FAQs)

Q1: My purified **1-iodo-2-octanol** turns pink or brown after a few days in storage. How do I prevent this?

- **Causality:** The carbon-iodine (C-I) bond is relatively weak and highly susceptible to homolytic cleavage induced by ambient UV light or thermal stress. This photolytic degradation generates iodine radicals that rapidly recombine to form elemental iodine (I₂), which imparts a characteristic pink or brown tint to the organic liquid.
- **Solution:** Always store the purified compound in amber glass vials to block UV transmission. Maintain the storage temperature at -20°C. For long-term storage, introducing a small piece of elemental silver foil or copper wire into the vial acts as a radical scavenger and stabilizes the compound.

Q2: During silica gel chromatography, my yield drops significantly, and I detect 1,2-epoxyoctane in the fractions. Why?

- **Causality:** Standard silica gel possesses Lewis acidic silanol groups. Because **1-iodo-2-octanol** contains a nucleophilic hydroxyl group vicinal to an iodine leaving group, [2]. Depending on the exact microenvironment, this leads to the formation of 1,2-epoxyoctane or dehydration products.
- **Solution:** You must neutralize the stationary phase. Slurry pack your column with neutral alumina (Activity III or IV) instead of silica. If silica must be used, deactivate it by pre-flushing the column with a mobile phase containing 1% (v/v) triethylamine (Et₃N), followed by a flush with the standard mobile phase to remove excess base before loading your sample.

Q3: I am seeing a persistent impurity that co-elutes with **1-iodo-2-octanol**. NMR suggests it is a regioisomer. How do I resolve this?

- **Causality:** The electrophilic addition of iodine and water across the double bond of 1-octene (using reagents like I₂/H₂O or N-iodosaccharin) proceeds via an iodonium ion intermediate. While water preferentially attacks the more substituted carbon (Markovnikov addition) to yield **1-iodo-2-octanol**, steric factors allow for ~25% attack at the terminal carbon, [3]. These regioisomers have nearly identical dipole moments.

- Solution: Chromatographic separation requires an extremely shallow, optimized gradient (e.g., 2% to 5% Ethyl Acetate in Hexanes). If standard flash chromatography fails, consider utilizing preparative HPLC with a reversed-phase C18 column, or employ an enzymatic kinetic resolution step if enantiomeric/regiomer purity is critical.

Section 3: Step-by-Step Purification Methodology

The following protocol represents a self-validating system for the isolation of **1-iodo-2-octanol**. Visual cues (color changes) and temperature controls are embedded to ensure structural integrity at every step.

Step 1: Reaction Quenching (Iodine Reduction)

- Action: Transfer the crude reaction mixture to an Erlenmeyer flask. While stirring vigorously, add a saturated aqueous solution of sodium thiosulfate ($\text{Na}_2\text{S}_2\text{O}_3$) dropwise.
- Validation: Continue addition until the dark brown/pink color of the solution completely transitions to a pale yellow or colorless state.^[4].

Step 2: Liquid-Liquid Extraction

- Action: Transfer the quenched mixture to a separatory funnel. Extract the aqueous layer three times with diethyl ether (Et_2O) or ethyl acetate (EtOAc).
- Validation: Wash the combined organic layers with brine to remove residual water, then dry over anhydrous Na_2SO_4 . The organic layer should be perfectly clear.

Step 3: Concentration under Reduced Pressure

- Action: Filter the drying agent and concentrate the solvent using a rotary evaporator. Critical: Maintain the water bath temperature strictly below 30°C.
- Validation: A pale yellow oil should remain. Higher temperatures will cause the oil to darken, indicating thermal decomposition.

Step 4: Stationary Phase Preparation & Chromatography

- Action: Slurry pack a flash chromatography column using Neutral Alumina (Brockmann Activity III). Load the crude oil directly onto the column bed.
- Validation: Elute with a shallow gradient of 2% to 10% EtOAc in Hexanes. Monitor fractions via Thin Layer Chromatography (TLC). Since iodohydrins are not strongly UV-active, visualize the plates using a p-anisaldehyde or potassium permanganate (KMnO₄) dip followed by gentle heating.

Step 5: Pooling and Storage

- Action: Pool the pure fractions, concentrate at <30°C, and immediately transfer the purified **1-iodo-2-octanol** to an amber glass vial. Purge the vial with Argon or Nitrogen gas and store at -20°C.

Section 4: Quantitative Data & Physicochemical Properties

The following table summarizes the critical parameters and expected metrics during the purification of **1-iodo-2-octanol**.

Parameter	Value / Metric	Causality / Implication
CAS Number	35605-16-4	Unique chemical identifier for 1-Iodo-2-octanol[1].
Molecular Weight	256.12 g/mol	Utilized for precise mass balance and yield calculations[1].
Regioselectivity Ratio	~3:1 (1-Iodo-2-octanol : 2-Iodo-1-octanol)	Markovnikov addition favors the primary iodide, but steric hindrance allows minor anti-Markovnikov product formation[3].
Stationary Phase Stability	Low on Acidic Silica	Silanol groups catalyze dehydrohalogenation; mandates the use of Neutral Alumina or deactivated silica[2].
Visual Appearance	Clear to pale yellow oil	A shift to pink/brown indicates photolytic or thermal C-I bond cleavage and I ₂ release.
Rotary Evaporation Temp.	< 30°C	Exceeding this thermal threshold exponentially increases the rate of epoxide formation.

Section 5: References

- Title: 2-Octanol, 1-iodo- | C₈H₁₇IO | CID 10467573 Source: PubChem - National Institutes of Health (NIH) URL:[[Link](#)]
- Title: H₂TPP Organocatalysis in Mild and Highly Regioselective Ring Opening of Epoxides to Halo Alcohols by Means of Halogen Elements Source: PubMed Central (PMC) - NIH URL: [[Link](#)]

- Title: Synthesis and Purification of Iodoaziridines Involving Quantitative Selection of the Optimal Stationary Phase for Chromatography Source: PubMed - NIH URL:[[Link](#)]

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Sources

- 1. 2-Octanol, 1-iodo- | C₈H₁₇IO | CID 10467573 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Synthesis and purification of iodoaziridines involving quantitative selection of the optimal stationary phase for chromatography - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. chemistry.mdma.ch [chemistry.mdma.ch]
- 4. H₂TPP Organocatalysis in Mild and Highly Regioselective Ring Opening of Epoxides to Halo Alcohols by Means of Halogen Elements - PMC [pmc.ncbi.nlm.nih.gov]
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